

Endogenous Occurrence of 2-Azahypoxanthine in Plants: A Technical Guide

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Compound of Interest

Compound Name: 2-Azahypoxanthine

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Abstract

2-Azahypoxanthine (AHX), a naturally occurring purine analogue, has emerged as a significant bioactive molecule in the plant kingdom. Initially identified as a "fairy chemical" responsible for the growth-promoting effects of fairy ring fungi, subsequent research has established its endogenous presence and multifaceted roles in plants. This technical guide provides a comprehensive overview of the endogenous occurrence of AHX in plants, delving into its biosynthesis, metabolic fate, physiological functions, and the analytical methodologies for its study. The document is intended to serve as a resource for researchers, scientists, and professionals in drug development interested in the biological activities and potential applications of this intriguing molecule.

Introduction

2-Azahypoxanthine (AHX) is a purine derivative characterized by the substitution of a carbon atom with a nitrogen atom at the 2-position of the hypoxanthine ring. While initially isolated from the fairy ring-forming fungus *Lepista sordida*, it is now understood to be an endogenous compound in a variety of plant species.^{[1][2]} AHX and its related compounds, collectively termed "fairy chemicals" (FCs), which include its metabolite 2-aza-8-oxohypoxanthine (AOH) and imidazole-4-carboxamide (ICA), are recognized as plant growth regulators with roles in stress tolerance.^[1] The discovery of AHX as an endogenous plant metabolite has opened new

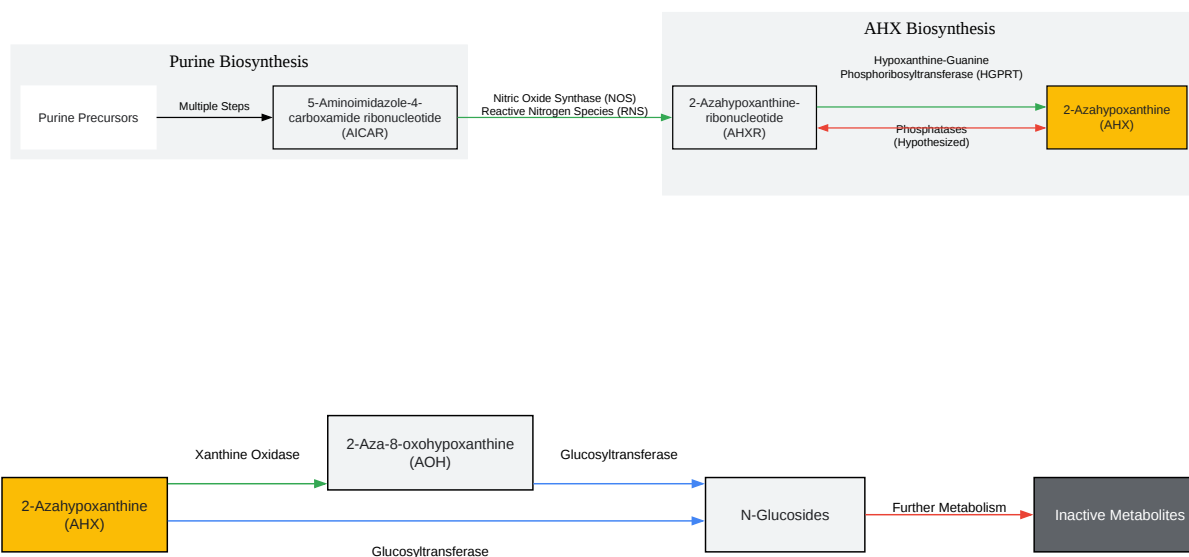
avenues for research into novel plant signaling molecules and their potential applications in agriculture and medicine.

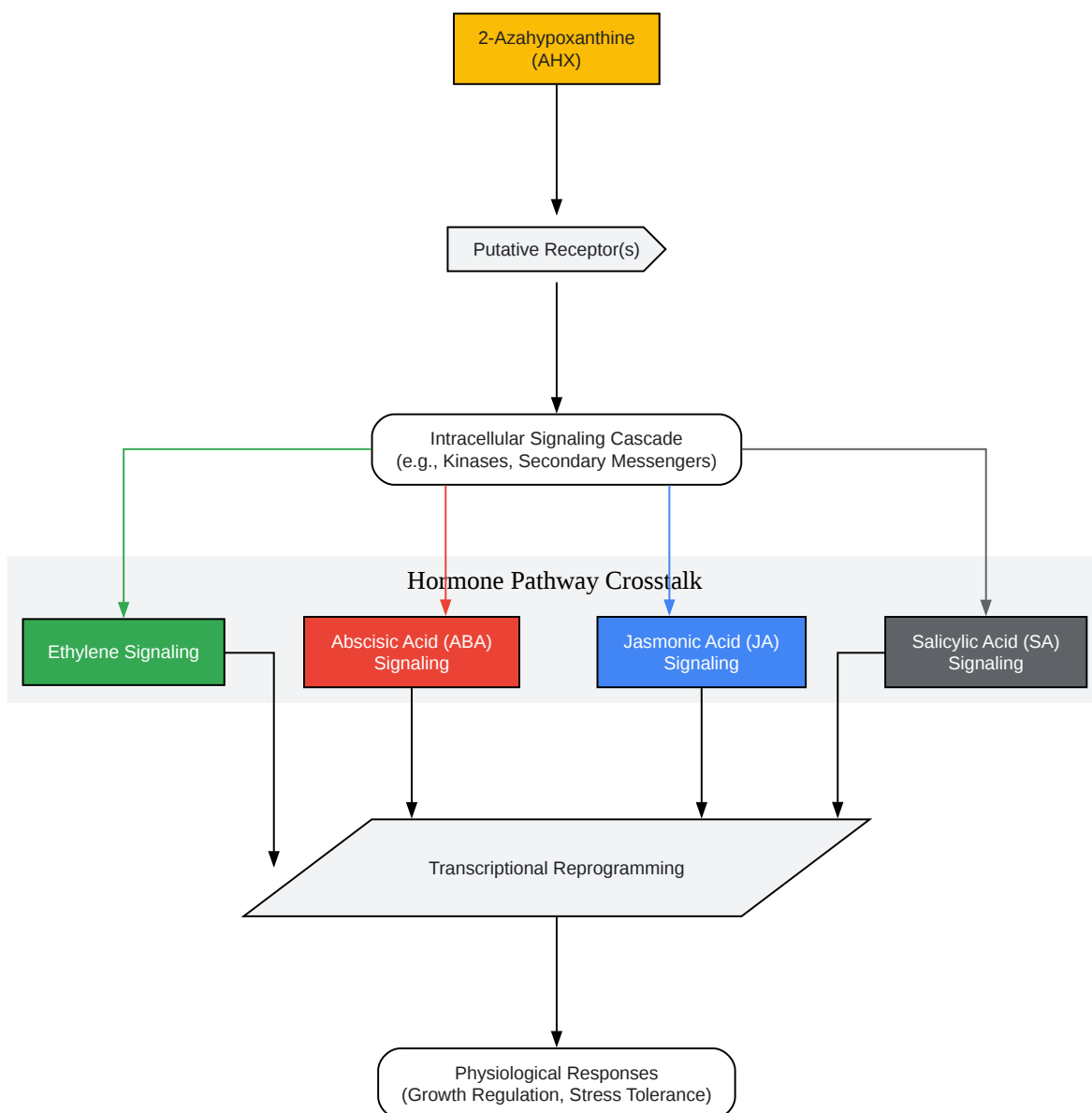
Biosynthesis of 2-Azahypoxanthine in Plants

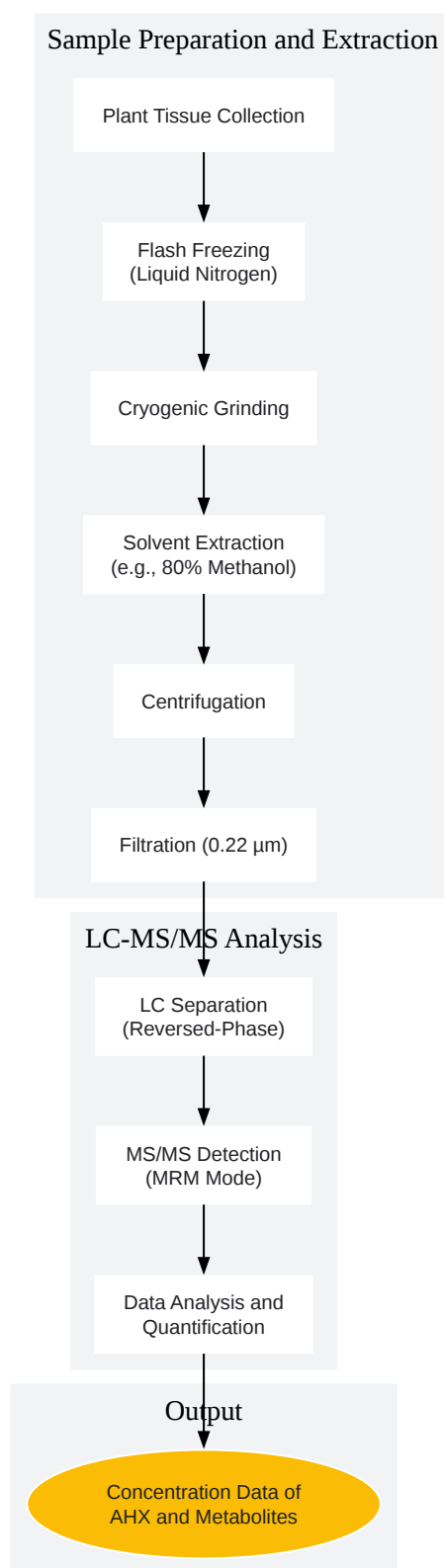
The biosynthesis of AHX in plants is proposed to occur via a novel branch of the purine metabolic pathway.^[1] The key precursor is believed to be 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR), a central intermediate in de novo purine biosynthesis.^[3]

The proposed biosynthetic pathway is as follows:

- Conversion of AICAR to AHX-ribotide: The formation of the 1,2,3-triazine ring of AHX is a critical step. Evidence from studies on the fungus *Lepista sordida* suggests the involvement of nitric oxide (NO) produced by a nitric oxide synthase (NOS).^[4] Reactive nitrogen species (RNS) derived from NO are thought to react with AICAR to form AHX-ribotide (AHXR).
- Conversion of AHX-ribotide to AHX: The ribonucleotide is then likely dephosphorylated and the ribose moiety cleaved to yield the free base, **2-azahypoxanthine**. The enzyme hypoxanthine-guanine phosphoribosyltransferase (HGPRT) has been shown to catalyze the reversible interconversion between AHX and its ribonucleotide, suggesting its involvement in the final steps of biosynthesis and metabolic regulation.^[4]







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. The biosynthetic pathway of 2-azahypoxanthine in fairy-ring forming fungus - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Identification of Biosynthetic and Metabolic Genes of 2-Azahypoxanthine in *Lepista sordida* Based on Transcriptomic Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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